

# "solubility of Methyl 4-(methylamino)-3-nitrobenzoate in common lab solvents"

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## Compound of Interest

Compound Name: *Methyl 4-(methylamino)-3-nitrobenzoate*

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## Solubility of Methyl 4-(methylamino)-3-nitrobenzoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

December 29, 2025

### Abstract

This technical guide provides a comprehensive overview of the solubility of **Methyl 4-(methylamino)-3-nitrobenzoate**, a key intermediate in organic synthesis. Due to the limited availability of specific quantitative solubility data for this compound in publicly accessible literature, this guide focuses on providing qualitative solubility information inferred from its precursor and structurally similar compounds. Furthermore, detailed experimental protocols for determining the solubility of organic compounds in common laboratory solvents are presented. This document is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

### Introduction

**Methyl 4-(methylamino)-3-nitrobenzoate** is a crucial building block in the synthesis of various pharmaceutical compounds. Its molecular structure, featuring a substituted aromatic ring, imparts specific physicochemical properties that influence its behavior in different solvent

systems. Understanding the solubility of this intermediate is paramount for its effective use in reaction chemistry, purification processes, and formulation development. This guide aims to provide a foundational understanding of its solubility characteristics and the methodologies to determine them empirically.

## Physicochemical Properties

A summary of the key physicochemical properties of **Methyl 4-(methylamino)-3-nitrobenzoate** is provided below.

Property	Value	Source
CAS Number	36242-50-9	<a href="#">[1]</a>
Molecular Formula	C <sub>9</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a>
Molecular Weight	210.19 g/mol	<a href="#">[1]</a>
Appearance	Solid	<a href="#">[1]</a>

## Solubility Profile

Quantitative solubility data for **Methyl 4-(methylamino)-3-nitrobenzoate** in common laboratory solvents is not readily available in the reviewed literature. However, the solubility can be inferred from its structural attributes and the known solubility of its precursor, 4-(Methylamino)-3-nitrobenzoic acid, and other structurally related compounds.

Table 1: Qualitative Solubility of 4-(Methylamino)-3-nitrobenzoic Acid and Structurally Similar Compounds

Compound	Water	Ethanol	Methanol	DMSO	Ether	Chloroform	Acetone
4-(Methylamino)-3-nitrobenzoic acid (precursor)	Soluble	Soluble	Soluble	Soluble	-	-	-
Ethyl 4-nitrobenzoate	Limited	Soluble	-	-	-	Soluble	Soluble
Methyl 3-nitrobenzoate	Insoluble	Slightly Soluble	Slightly Soluble	-	Slightly Soluble	-	-
Ethyl 4-aminobenzoate (Benzocaine)	Sparingly Soluble	Soluble	-	-	Soluble	Soluble	-

Based on the data presented in Table 1, it is anticipated that **Methyl 4-(methylamino)-3-nitrobenzoate** will exhibit good solubility in polar organic solvents such as DMSO, ethanol, and methanol, and likely limited solubility in water. The presence of the methyl ester group, as opposed to the carboxylic acid in its precursor, may slightly decrease its polarity and water solubility.

## Experimental Protocol for Solubility Determination

The following is a general protocol for the qualitative and semi-quantitative determination of the solubility of an organic compound like **Methyl 4-(methylamino)-3-nitrobenzoate** in various laboratory solvents.[2][3][4]

### 4.1. Materials

- **Methyl 4-(methylamino)-3-nitrobenzoate**
- Small test tubes
- Vortex mixer
- Graduated pipettes or micropipettes
- Spatula
- Analytical balance
- Solvents: Purified water, Ethanol, Methanol, Dimethyl sulfoxide (DMSO), Acetone, Dichloromethane, Diethyl ether, Toluene, Hexane.

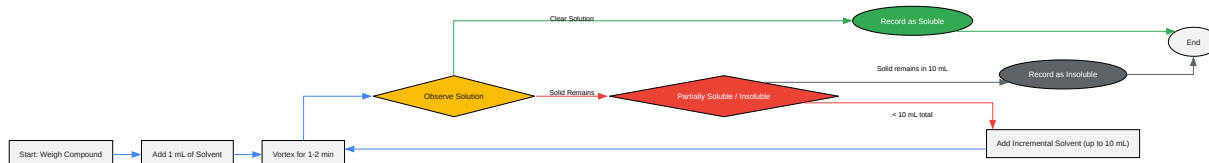
#### 4.2. Procedure

- Preparation: Accurately weigh approximately 10 mg of **Methyl 4-(methylamino)-3-nitrobenzoate** and place it into a clean, dry test tube.
- Solvent Addition: Add 1 mL of the selected solvent to the test tube.
- Mixing: Vigorously agitate the mixture using a vortex mixer for 1-2 minutes.
- Observation: Visually inspect the solution.
  - Soluble: The solid completely dissolves, forming a clear solution.
  - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
  - Insoluble: The solid does not appear to dissolve.
- Incremental Solvent Addition (for insoluble or partially soluble compounds): If the compound is not fully soluble in 1 mL, add another 1 mL of the solvent and repeat the mixing and observation steps. Continue this process up to a total volume of 10 mL.

- Heating (optional): For compounds that are insoluble at room temperature, the mixture can be gently heated to assess the effect of temperature on solubility. Ensure to cool the solution to room temperature to check for precipitation.
- Record Results: Record the solubility as:
  - Very Soluble: Dissolves in < 1 mL of solvent.
  - Soluble: Dissolves in 1-3 mL of solvent.
  - Sparingly Soluble: Dissolves in 3-10 mL of solvent.
  - Insoluble: Does not dissolve in 10 mL of solvent.

## Experimental Workflow Visualization

The logical workflow for determining the solubility of **Methyl 4-(methylamino)-3-nitrobenzoate** is depicted in the following diagram.



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Caption: Workflow for Solubility Determination.

## Conclusion

While direct quantitative solubility data for **Methyl 4-(methyamino)-3-nitrobenzoate** remains elusive in the surveyed literature, this guide provides a robust framework for understanding and determining its solubility. By analyzing the properties of its precursor and structurally related molecules, it is predicted that the compound will be soluble in polar organic solvents. The detailed experimental protocol provided herein offers a systematic approach for researchers to empirically determine the solubility of this and other organic compounds, which is a critical step for its successful application in research and development.

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